

Introduction: The Strategic Importance of Multi-Halogenated Phenols

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Compound of Interest

Compound Name: 4-Bromo-2-fluoro-6-iodophenol

CAS No.: 1228093-50-2

Cat. No.: B1440334

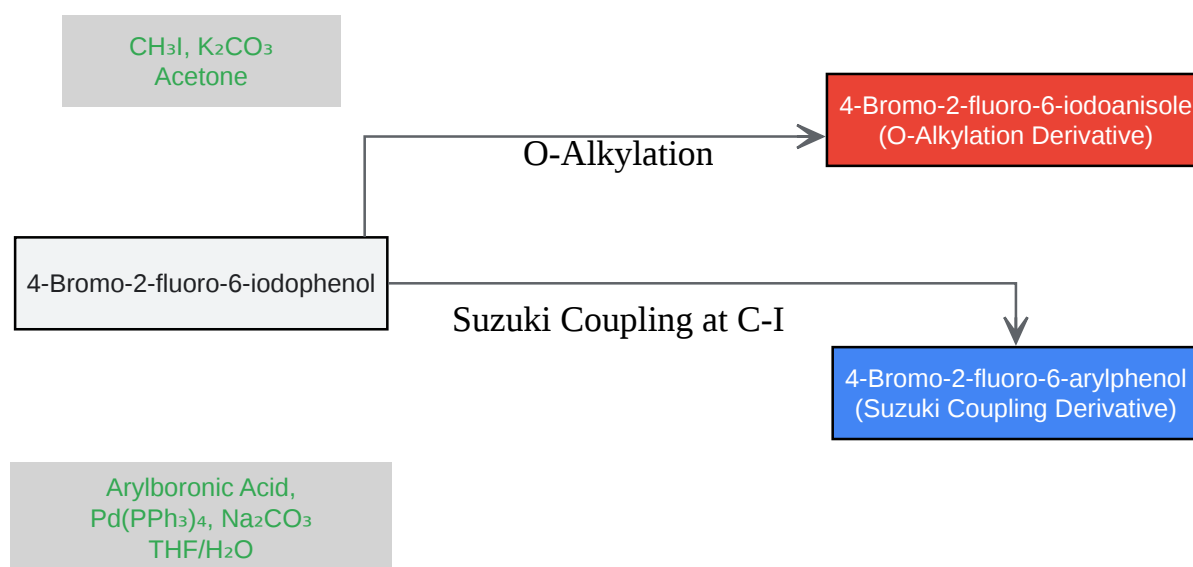
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In the landscape of medicinal chemistry and materials science, halogenated phenols serve as exceptionally versatile building blocks. Their utility stems from the nuanced reactivity conferred by halogen substituents, which can be selectively addressed in cross-coupling reactions, and their ability to modulate the electronic and lipophilic properties of a parent molecule. Among these, **4-Bromo-2-fluoro-6-iodophenol** stands out as a trifecta of synthetic potential, offering three distinct halogen atoms on a phenol scaffold. The iodine, bromine, and fluorine atoms provide orthogonal reactivity and unique steric and electronic influences.

This guide, intended for researchers, chemists, and drug development professionals, provides a comprehensive overview of the characterization of derivatives synthesized from the **4-Bromo-2-fluoro-6-iodophenol** core. We will move beyond a simple recitation of data, delving into the causal relationships behind the observed spectroscopic and crystallographic properties. By understanding why these molecules behave as they do, researchers can better predict the characteristics of novel derivatives and streamline their development pipelines. We will explore the synthesis of representative derivatives and compare their analytical signatures using a suite of essential characterization techniques.

Synthetic Pathways: From Core Scaffold to Functionalized Derivatives

The true value of **4-Bromo-2-fluoro-6-iodophenol** lies in its capacity for selective functionalization. The different carbon-halogen bond strengths ($C-I < C-Br \ll C-F$) and the reactivity of the phenolic hydroxyl group allow for a stepwise and controlled introduction of new functionalities. Below, we compare two common derivatization pathways: O-alkylation of the hydroxyl group and a selective Suzuki cross-coupling reaction at the most labile C-I bond.



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Caption: Synthetic pathways for derivatization of the parent phenol.

The choice of reaction is dictated by the desired outcome. O-alkylation neutralizes the acidic phenol, which can be crucial for subsequent reaction steps or for modulating biological activity. In contrast, Suzuki coupling leverages the high reactivity of the C-I bond to introduce new aryl groups, significantly altering the molecule's three-dimensional structure and electronic properties.^{[1][2]}

Spectroscopic Characterization: A Multi-Technique Approach

Confirming the structure of newly synthesized derivatives requires a combination of spectroscopic methods. Each technique provides a unique piece of the structural puzzle, and together they offer unambiguous proof of identity and purity.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is arguably the most powerful tool for elucidating the structure of organic molecules in solution. Both ^1H and ^{13}C NMR provide detailed information about the chemical environment of each atom.

^1H NMR Analysis: The Voice of the Protons The aromatic region of the ^1H NMR spectrum is particularly informative for these compounds. The parent phenol exhibits two doublets, a result of coupling between the two remaining aromatic protons. The introduction of substituents dramatically alters these signals.

- **Causality of Chemical Shifts:** The electron-withdrawing nature of the halogen atoms deshields the aromatic protons, shifting their signals downfield compared to unsubstituted phenol (which appears around 6.8–7.4 ppm).^[3] The fluorine atom, being highly electronegative, exerts a strong influence on its ortho proton.
- **Derivative Comparison:**
 - In the O-methylated derivative (anisole), the disappearance of the broad phenolic -OH singlet and the appearance of a new singlet around 3.8-4.0 ppm for the -OCH₃ group is a key diagnostic indicator.
 - In the Suzuki coupling product, the introduction of a new aromatic ring system adds complexity to the spectrum, with new signals corresponding to the added aryl group. The original aromatic protons will experience a shift in their chemical environment due to the altered electronic and steric landscape.

Mass Spectrometry (MS): Unveiling the Molecular Weight and Isotopic Fingerprint

Mass spectrometry provides the molecular weight of a compound, offering direct confirmation of a successful reaction. For halogenated compounds, the isotopic distribution provides an additional layer of verification.

- **Isotopic Patterns:** Bromine has two major isotopes, ^{79}Br and ^{81}Br , in an approximate 1:1 ratio.^[4] This results in a characteristic "M" and "M+2" peak of nearly equal intensity for any fragment containing a bromine atom. This isotopic signature is a powerful diagnostic tool that can instantly confirm the presence of bromine in the molecule and its fragments.^[5]
- **Fragmentation Analysis:** In the mass spectra of halogenated phenols, fragmentation often involves the elimination of carbon monoxide (CHO) or the loss of a halogen atom.^[6]^[7] Comparing the fragmentation patterns of the parent compound and its derivatives can reveal how the new functional group influences the molecule's stability and fragmentation pathways. For example, the Suzuki product will show fragments corresponding to the loss of the newly introduced aryl group.

Comparative Spectroscopic Data Summary

The table below summarizes the expected key analytical data for our representative derivatives, providing a clear basis for comparison.

Parameter	4-Bromo-2-fluoro-6-iodophenol (Parent)	4-Bromo-2-fluoro-6-iodoanisole (Derivative 1)	4-Bromo-2-fluoro-6-arylphenol (Derivative 2)
Formula	C ₆ H ₃ BrFIO	C ₇ H ₅ BrFIO	C ₁₂ H ₇ BrFO
Mol. Weight	316.89 g/mol [8]	330.92 g/mol	~281.08 g/mol (for phenyl)
¹ H NMR (-OH)	~5.0-6.0 ppm (broad singlet)	Absent	~5.0-6.0 ppm (broad singlet)
¹ H NMR (-OCH ₃)	Absent	~3.9 ppm (singlet)	Absent
¹ H NMR (Aromatic)	Two doublets (~7.0-7.8 ppm)	Two doublets (slight shift from parent)	Complex multiplet signals
MS (M ⁺)	m/z ≈ 317	m/z ≈ 331	m/z ≈ 281
MS Isotope Peak	M+2 peak present (1:1 ratio with M ⁺)	M+2 peak present (1:1 ratio with M ⁺)	M+2 peak present (1:1 ratio with M ⁺)
IR (-OH stretch)	~3200-3500 cm ⁻¹ (broad)	Absent	~3200-3500 cm ⁻¹ (broad)
IR (C-O stretch)	~1200 cm ⁻¹	~1250 cm ⁻¹ (asymmetric), ~1040 cm ⁻¹ (symmetric)	~1200 cm ⁻¹

Crystallographic Characterization: The Definitive Solid-State Structure

While NMR and MS define the molecule's connectivity, single-crystal X-ray diffraction provides its precise three-dimensional structure in the solid state, including bond lengths, bond angles, and intermolecular interactions.[9] This information is invaluable for understanding structure-activity relationships, especially in drug design and materials science.

Obtaining a single crystal suitable for X-ray analysis is often a critical, and sometimes challenging, step. The process involves slow crystallization from a suitable solvent system. Once a crystal is obtained, the analysis reveals key structural parameters.

Hypothetical Crystallographic Data for a Suzuki Derivative

The following table presents plausible crystallographic data for the 4-Bromo-2-fluoro-6-phenylphenol derivative, based on typical values for similar structures.[\[9\]](#)[\[10\]](#)

Parameter	4-Bromo-2-fluoro-6-phenylphenol
Chemical Formula	C ₁₂ H ₇ BrFO
Molecular Weight	281.08 g/mol
Crystal System	Monoclinic
Space Group	P2 ₁ /c
a (Å)	8.512
b (Å)	12.345
c (Å)	9.876
β (°) **	105.3
Volume (Å ³) **	1001.4
Z	4
Key Interactions	Intermolecular O-H...O hydrogen bonds forming dimers; potential halogen bonding involving bromine or π-stacking from the phenyl rings.

The data reveals not just the molecular geometry but also how the molecules pack together in the crystal lattice, governed by non-covalent interactions like hydrogen and halogen bonds. These interactions are fundamental to the material's bulk properties, such as melting point and solubility.

Experimental Protocols

Scientific integrity demands reproducible methodologies. The following section provides detailed, self-validating protocols for the synthesis and characterization techniques discussed.

Workflow for Synthesis and Characterization

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purify -> confirm [label="Assess Purity"]; confirm -> nmr; confirm -> ms; nmr -> end; ms -> end;  
confirm -> xray [style=dashed, label="If crystal obtained"]; xray -> end [style=dashed]; }
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